

4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile safety and handling

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Compound of Interest

Compound Name: 4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile

Cat. No.: B1355138

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An In-depth Technical Guide to the Safety and Handling of 4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive, site-specific risk assessment or the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS and your institution's safety guidelines before handling any chemical.

Introduction

4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile (CAS No: 10156-40-8) is a key heterocyclic building block used in the synthesis of various biologically active compounds, including kinase inhibitors and other potential therapeutic agents. Its reactivity, driven by the presence of a chloro-substituent and a nitrile group on the pyrimidine ring, makes it a valuable intermediate. However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a detailed overview of the safety and handling procedures for this compound to ensure its safe use in a laboratory and research setting.

Hazard Identification and Classification

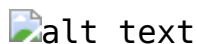
The primary source of hazard information is the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. While classifications may vary slightly between suppliers, a consensus of available Safety Data Sheets (SDS) indicates the following hazards.

GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Respiratory System)	Category 3	H335: May cause respiratory irritation.

GHS Pictograms and Signal Word

- Pictogram:



- Signal Word: Warning

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. This data is essential for understanding the compound's behavior under various laboratory conditions.

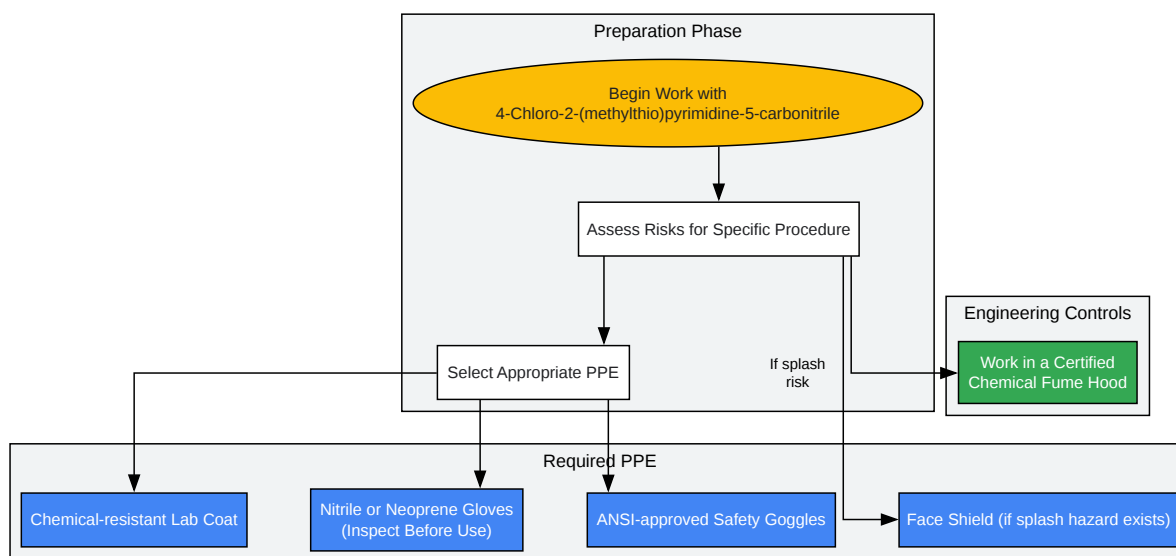
Property	Value
CAS Number	10156-40-8
Molecular Formula	C ₆ H ₄ ClN ₃ S
Molecular Weight	185.63 g/mol
Appearance	White to off-white or light yellow solid/powder
Melting Point	120 - 125 °C (248 - 257 °F)
Boiling Point	Data not available
Solubility	Soluble in Chloroform, Methanol
Stability	Stable under recommended storage conditions.

Experimental Protocols: Safe Handling and Use

Adherence to strict protocols is critical to minimize exposure and ensure safety. The following sections detail the necessary procedures for handling, storage, and emergency response.

Personal Protective Equipment (PPE) Workflow

Proper selection and use of PPE are the first line of defense. The following workflow should be followed whenever handling **4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile**.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

General Handling and Storage Protocol

- **Engineering Controls:** All weighing and handling of the solid material should be conducted in a certified chemical fume hood to avoid inhalation of dust.
- **Avoidance of Contact:** Take all necessary precautions to avoid direct contact with skin and eyes. Do not breathe dust or vapor.
- **Grounding:** For handling larger quantities, take precautionary measures against static discharges.

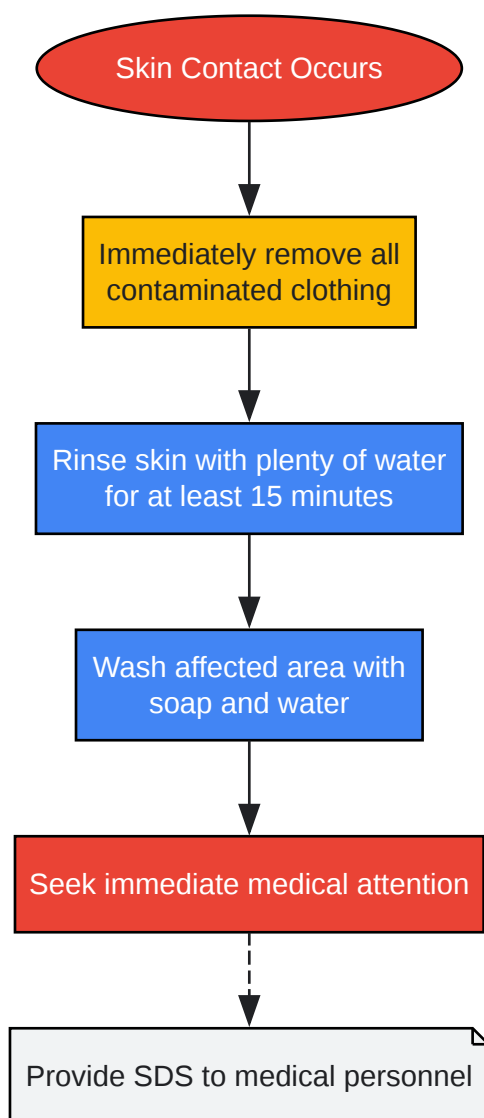
- Storage Conditions:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.
 - Store away from incompatible materials such as strong oxidizing agents.
 - Recommended storage temperature is often cited as 2-8°C to maintain long-term stability.

Emergency Procedures and First Aid

Immediate and appropriate response to an exposure is critical.

Emergency Response Workflow: Skin Contact

The following diagram outlines the step-by-step procedure in case of accidental skin contact.



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Caption: Step-by-step emergency response protocol for skin contact.

First Aid Measures Summary

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water. Get medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Fire-Fighting and Spill Response

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).
- **Specific Hazards:** During a fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen chloride (HCl) gas.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear for firefighting.

Accidental Release (Spill) Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Clean-up:
 - Wear appropriate PPE as described in Section 4.1.
 - Avoid raising dust.
 - Sweep up the spilled solid material carefully.
 - Place the material into a suitable, labeled, and closed container for disposal.
 - Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

Disposal Considerations

Chemical waste must be disposed of in accordance with environmental regulations.

- Product: Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Contaminated Packaging: Dispose of as unused product. Containers should be triple-rinsed and offered for recycling or reconditioning.

By adhering to the guidelines outlined in this document, researchers and scientists can safely handle **4-Chloro-2-(methylthio)pyrimidine-5-carbonitrile**, minimizing risks to themselves and the environment while leveraging its utility in drug discovery and development.

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